

Drug Profile and Clinical Evidence

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Compound Focus: Quinax

CAS No.: 3863-80-7

Cat. No.: S539352

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Quinax is a pharmaceutical agent used for the management of **senile cataract** [1]. The primary clinical evidence for its effectiveness comes from a single study.

Table 1: Clinical Trial Summary for Quinax [1]

Aspect	Details
Trial Objective	Evaluate effectiveness in preventing the development of senile cataract.
Patient Groups	4 groups of patients with cataract.
Observation Period	Approximately 5 years.

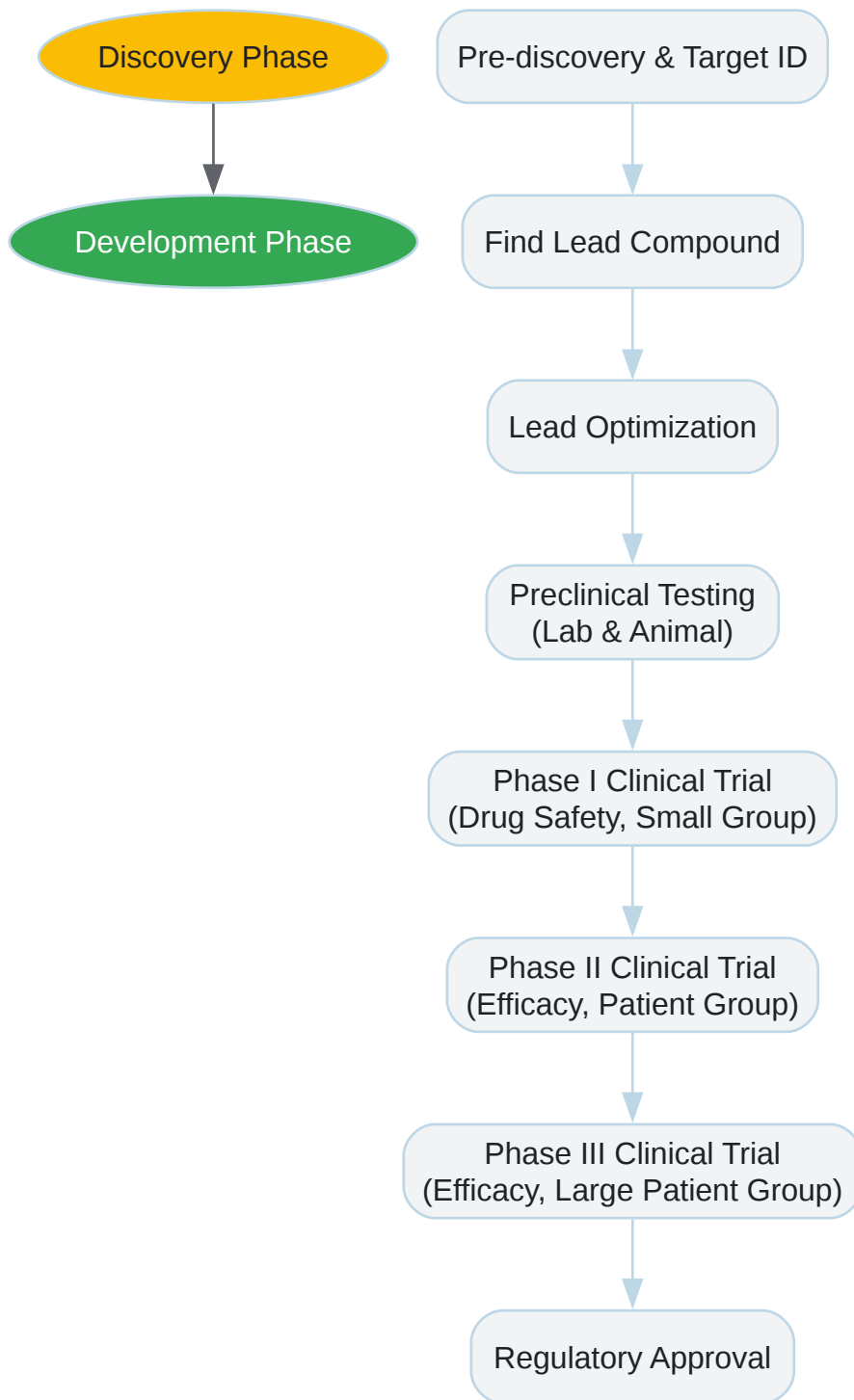
| **Key Findings** | - **Systematic application:** Prevents development of early senile cataract and distinctly slows disease progress in patients without risk factors.

- **Non-systematic application:** Slows progress of early cataract.
- **Ineffective in:** Patients with advanced diabetic cataract. |

Drug Development Context and Workflow

While specific details of **Quinax's** discovery are unavailable, it fits within the standard pharmaceutical development pipeline. The following diagram illustrates the general stages of drug discovery and

development that a drug like **Quinax** would undergo [2] [3].



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Generalized drug discovery and development pipeline from compound to approval.

Discovery Phase Insights [2] [3]

- **Target Identification:** The initial stage involves identifying a specific molecule (e.g., a protein or pathway) involved in cataract formation that the drug will target.
- **Lead Compound:** Scientists find a promising molecule that could interact with the target. This can be a **natural product** (from plants, animals, microbes), a **synthetic chemical**, or a **semi-synthetic** hybrid [2].
- **Lead Optimization:** The structure of the lead compound is altered to improve its effectiveness, selectivity, and pharmacokinetic properties (how the body absorbs, distributes, metabolizes, and excretes the drug).
- **Preclinical Testing:** The optimized candidate drug undergoes laboratory and animal testing to determine if it is safe enough for human testing.

Development Phase Insights [2] [3] This phase involves clinical trials in humans:

- **Phase I:** Tests the drug's safety and dosage in a small group of healthy volunteers (typically 20-80).
- **Phase II:** Assesses the drug's efficacy and further evaluates its safety in a larger group of patients with the target disease (typically 100-300).
- **Phase III:** Confirms efficacy, monitors side effects, and compares it to standard treatments in large patient groups (typically 1,000-3,000).
- **Regulatory Approval:** After successful trials, all data is submitted to regulatory agencies (like the FDA) for review and approval.

Information Limitations and Research Recommendations

The information on **Quinax** is **severely limited**, with the most specific study being over 30 years old [1].

Key information is missing:

- **Mechanism of Action:** The specific biochemical pathway or protein target for **Quinax** is not described in the search results.
- **Chemical Structure & Properties:** Its chemical class, solubility, and pharmacokinetic profile (ADME) are not available.
- **Detailed Experimental Protocols:** The methods for its initial discovery, lead optimization, and specific preclinical experiments are not public.

For a thorough investigation, I recommend you:

- **Consult Specialized Databases:** Search for **Quinax** (chemical name: **Pirenoxine**) in scientific databases like **PubMed**, **Google Scholar**, **Embase**, and **CAS SciFinder** to find more recent studies and reviews.
- **Investigate Mechanisms:** Explore resources like the **KEGG Database** to research pathways related to cataract formation (e.g., oxidative stress, lens protein aggregation) to hypothesize potential mechanisms [4].
- **Review Patent Literature:** Search patent databases for the original drug patents, which often contain detailed synthetic routes and early experimental data.

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References

1. [Evaluation of the effectiveness of Quinax in the prevention of the...] [pubmed.ncbi.nlm.nih.gov]
2. Drug Development and Discovery | CancerQuest [cancerquest.org]
3. Drug Discovery and Development . The discovery and... | Medium [medium.com]
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